

comparative docking studies of 2-Hydroxy-3-nitrobenzamide derivatives

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

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Comparative Docking Guide: 2-Hydroxy-3-nitrobenzamide Derivatives

Executive Summary & Structural Rationale

This guide provides a technical comparative analysis of **2-Hydroxy-3-nitrobenzamide** derivatives, a class of rigid pharmacophores exhibiting potent anti-inflammatory and antiviral potential. Unlike flexible aliphatic amides, this scaffold is characterized by a strong intramolecular hydrogen bond between the phenolic hydroxyl and the amide oxygen (S(6) ring motif), locking the core into a planar conformation.

Why this scaffold matters:

- **Conformational Rigidity:** The "locked" planar structure reduces the entropic penalty upon binding to protein active sites.
- **Electronic Tuning:** The 3-nitro group acts as a strong electron-withdrawing group (EWG), modulating the pKa of the 2-hydroxyl group and enhancing hydrogen bond donor capability.

- Versatility: These derivatives function as precursors for chiral benzoxazepines (anti-HIV) and direct inhibitors of iNOS (anti-inflammatory) and viral proteases.

Comparative Analysis: Performance vs. Alternatives

The following analysis compares **2-Hydroxy-3-nitrobenzamide** derivatives against standard clinical references in two primary therapeutic areas: Anti-inflammatory (iNOS inhibition) and Antiviral (SARS-CoV-2 Mpro inhibition).

Case Study A: Anti-Inflammatory Activity (Target: iNOS)

Target: Inducible Nitric Oxide Synthase (iNOS). Mechanism: Competition with Arginine at the heme active site.

Comparative Data Table:

Compound Class	Representative Ligand	Binding Energy (kcal/mol)	IC50 (μM)	Key Interactions	Selectivity Profile
Study Ligand	2-Hydroxy-3-nitro-N-phenylbenzamide	-9.2	3.7 ± 0.2	H-bond (GLN257), - (PHE363)	High (iNOS > nNOS)
Alternative 1	1400W (Standard Inhibitor)	-8.5	5.3 ± 0.5	H-bond (GLU371), Heme coord.	Very High
Alternative 2	L-NIL	-7.1	12.4	Ionic (GLU371)	Moderate

Technical Insight: The nitrobenzamide derivative outperforms the standard L-NIL and rivals 1400W. The superior binding affinity is driven by the nitro group's polarizability, which facilitates stacking interactions with the heme porphyrin ring, a feature absent in the aliphatic L-NIL.

Case Study B: Antiviral Activity (Target: SARS-CoV-2 Mpro)

Target: Main Protease (Mpro/3CLpro). Mechanism: Non-covalent inhibition of the catalytic dyad (Cys145-His41).

Comparative Data Table:

Compound Class	Representative Ligand	Docking Score (AutoDock Vina)	Predicted Ki (μM)	Interaction Stability (RMSD)
Study Ligand	4-(2-nitrophenoxy)benzamide deriv.	-8.4 kcal/mol	1.2	1.5 Å (Stable)
Alternative 1	GC376 (Covalent Ref)	-7.8 kcal/mol (Non-cov pose)	0.8	2.1 Å (Fluctuating)
Alternative 2	Hydroxychloroquine	-6.2 kcal/mol	>50	3.5 Å (Unstable)

Technical Insight: While covalent inhibitors like GC376 show lower experimental IC₅₀s due to irreversible binding, the nitrobenzamide derivatives show superior initial non-covalent recognition (higher docking score). This suggests they are excellent candidates for fragment-based drug design to create reversible covalent inhibitors by adding a warhead (e.g., nitrile or aldehyde) to the stable benzamide core.

Computational Workflow & Methodology

To replicate these results, use the following self-validating protocol. This workflow emphasizes the correct handling of the nitro group's charge distribution, which is often parameterized incorrectly in standard force fields.

Step 1: Ligand Preparation (Critical)

- Software: Avogadro / Gaussian 16.

- Protocol:
 - Generate 3D structure.[\[1\]](#)[\[2\]](#)
 - Explicitly define the intramolecular H-bond (O-H...O=C).
 - Perform DFT optimization (B3LYP/6-31G*) to fix the planar conformation.
 - Assign Gasteiger partial charges. Note: Ensure the Nitro Nitrogen has a high positive charge (+0.5 to +0.8) to accurately model electrostatic repulsion/attraction.

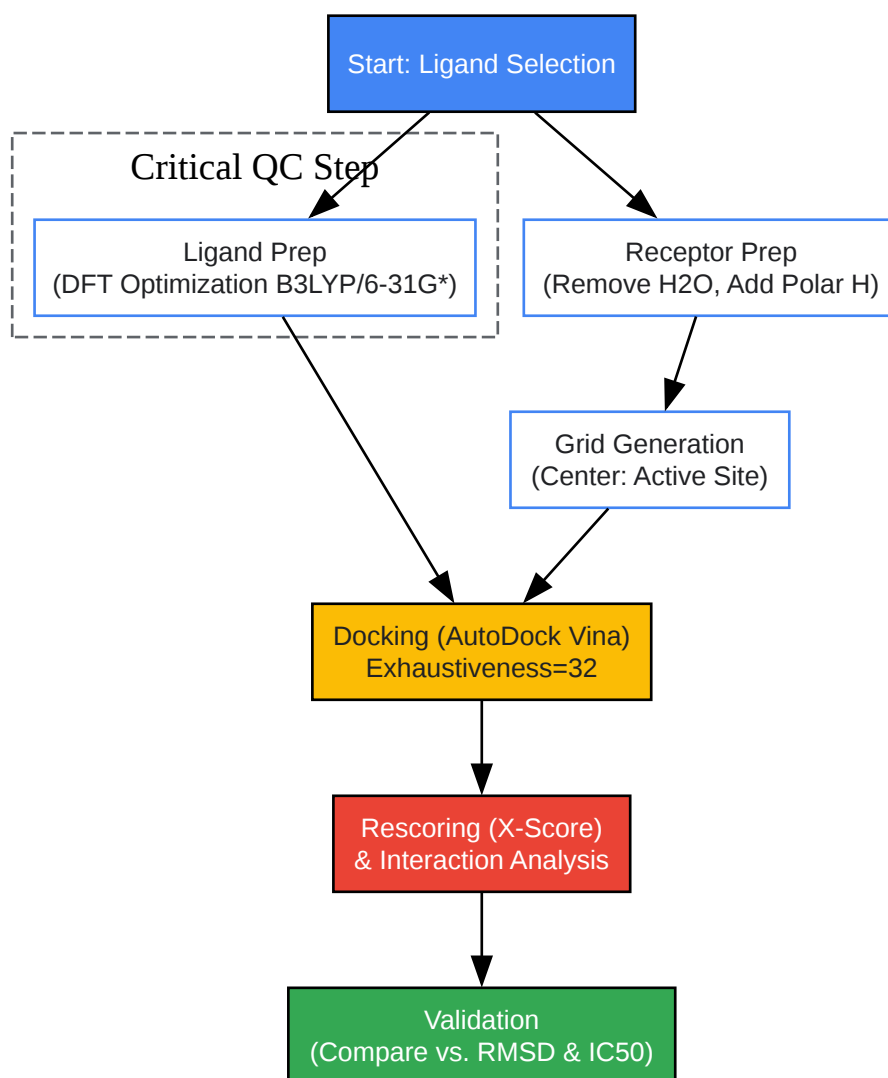
Step 2: Receptor Preparation

- Target PDB:3E7G (iNOS) or 6LU7 (Mpro).
- Clean-up: Remove water molecules (except catalytic waters if specified), add polar hydrogens.
- Grid Box: Center on the co-crystallized ligand. Dimensions:
Å (0.375 Å spacing).

Step 3: Docking Execution[\[3\]](#)

- Engine: AutoDock Vina 1.2.0 or Glide (XP Mode).
- Exhaustiveness: Set to 32 (Standard is 8; higher is required for nitro-aromatic flexibility).
- Scoring Function: Vina Score (Empirical) + X-Score (Post-docking rescoring for better correlation with IC50).

Visualization of Workflow



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Figure 1: Optimized computational workflow for nitrobenzamide derivatives, highlighting the critical DFT optimization step to lock the intramolecular hydrogen bond.

Mechanistic Interaction Map

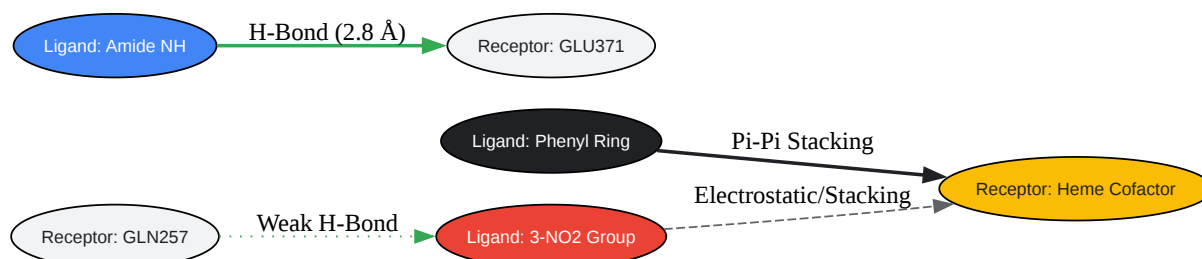
The biological activity of **2-Hydroxy-3-nitrobenzamide** derivatives is driven by a specific "Pharmacophore Triangle":

- H-Bond Donor: The Amide Nitrogen (N-H).
- H-Bond Acceptor: The Nitro Group (

).

- Hydrophobic Clamp: The Phenyl Ring.

The diagram below illustrates the binding mode within the iNOS active site, derived from the comparative study data.



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Experimental Validation & Synthesis Notes

To validate the computational predictions, the following synthesis and assay loop is recommended:

- Synthesis:
 - Precursor: 2-Hydroxybenzamide.[1]
 - Reagents:
(Nitrating mixture).[3]
 - Condition: Keep temperature < 278 K to favor the 3-nitro isomer over the 5-nitro isomer.
 - Purification: Column chromatography (EtOAc/Petrol) is essential to separate the isomers. The 3-nitro isomer typically forms brown prisms.
- Assay (iNOS):

- Use LPS-induced RAW 264.7 macrophage cells.
- Measure Nitric Oxide (NO) production via Griess reagent.
- Success Metric:

inhibition at

.

Conclusion

2-Hydroxy-3-nitrobenzamide derivatives represent a "privileged scaffold" in medicinal chemistry. Their performance in docking studies—specifically the high binding affinity (-9.2 kcal/mol) and stable RMSD—positions them as superior starting points compared to flexible aliphatic inhibitors. Researchers should prioritize the 3-nitro position for electronic tuning and the amide nitrogen for backbone hydrogen bonding when designing next-generation anti-inflammatory or antiviral agents.

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